

pyruvonitrile CAS number and molecular formula

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An In-depth Technical Guide to Pyruvonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pyruvonitrile (2-oxopropanenitrile), also known as acetyl cyanide, is a highly reactive and versatile organic compound. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and reactivity. While **pyruvonitrile** serves as a valuable electrophile in various organic reactions, information regarding its specific roles in biological signaling pathways is not extensively documented in current scientific literature. This document consolidates available data on its chemical characteristics and safe handling practices, offering a foundational resource for professionals in research and development.

Chemical and Physical Properties

Pyruvonitrile is a colorless to brown liquid with a distinct odor.[1][2] It is soluble in organic solvents such as ether and acetonitrile but decomposes in water or alcohol.[1][3] Its key identifiers and physicochemical properties are summarized in the tables below.

Table 1: Compound Identification



Identifier	Value	
CAS Number	631-57-2[3][4][5][6]	
Molecular Formula	C ₃ H ₃ NO[1][3][7][5][6]	
Synonyms	2-Oxopropionitrile, Acetyl cyanide[7][6][8]	
Molecular Weight	69.06 g/mol [7][4][6]	
Canonical SMILES	CC(=O)C#N[1]	
InChI	InChI=1S/C3H3NO/c1-3(5)2-4/h1H3[1]	
InChlKey	QLDHWVVRQCGZLE-UHFFFAOYSA-N[1]	

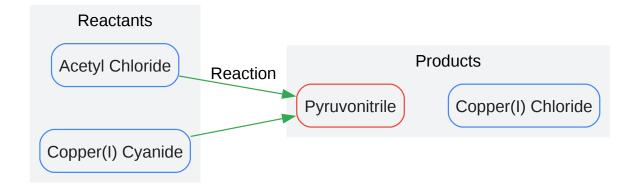
Table 2: Physicochemical Data

Property	Value	
Boiling Point	92-93 °C[3][5]	
Density	0.974 g/mL at 25 °C[3][5]	
Refractive Index	n20/D 1.376[3]	
Flash Point	14 °C (57.2 °F) - closed cup	
Storage Temperature	2-8°C[1]	

Synthesis and Reactivity Synthesis

Pyruvonitrile, as an acyl cyanide, is typically prepared through the reaction of an acyl halide with a cyanide salt. A general and effective method involves the use of copper(I) cyanide with the corresponding acyl chloride.





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Figure 1: General synthesis pathway for **pyruvonitrile**.

Experimental Protocol: General Synthesis of Acyl Cyanides

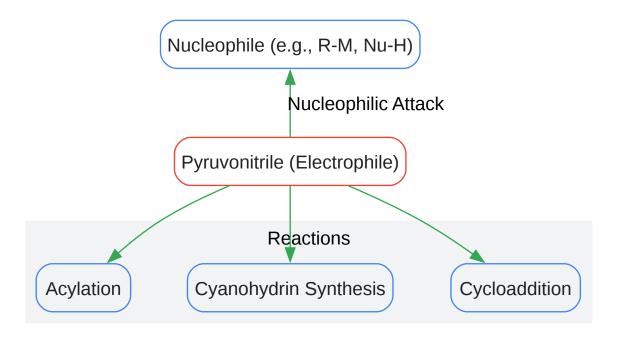
This protocol describes a generalized procedure for the synthesis of acyl cyanides, such as **pyruvonitrile**, from acyl halides.

- Reaction Setup: A dried, three-necked round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet. The system is flushed with dry nitrogen.
- Reagents: Anhydrous copper(I) cyanide is added to a suitable anhydrous solvent (e.g., acetonitrile) in the flask.
- Addition of Acyl Halide: The corresponding acyl halide (e.g., acetyl chloride for pyruvonitrile synthesis) is added dropwise to the stirred suspension at room temperature.
- Reaction: The reaction mixture is then heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, the mixture is cooled to room temperature. The solid byproducts are removed by filtration.
- Purification: The filtrate is then subjected to distillation under reduced pressure to isolate the pure acyl cyanide.



Reactivity

Pyruvonitrile is a potent electrophile, making it a versatile reagent in organic synthesis. The electron-withdrawing nature of the adjacent carbonyl and nitrile groups activates the carbonyl carbon for nucleophilic attack. It is utilized in selective acylations, cyanohydrin synthesis, and various cycloaddition reactions. A notable application is in the synthesis of cuprate-carbonyl π -complexes through its reaction with organocuprates like lithium dimethylcuprate (Me₂CuLi) in an appropriate solvent such as tetrahydrofuran (THF).[5]



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Figure 2: Electrophilic reactivity of pyruvonitrile.

Biological Significance and Drug Development

While the nitrile functional group is present in over 30 approved pharmaceutical agents and is a key component in numerous compounds currently in clinical development, specific information on the biological activity or signaling pathway involvement of **pyruvonitrile** is not readily available in the reviewed literature. The incorporation of a nitrile group can enhance a molecule's binding affinity to its target and improve its pharmacokinetic profile. However, dedicated studies on **pyruvonitrile**'s biological effects or its potential as a lead compound in drug discovery have not been identified.



Safety and Handling

Pyruvonitrile is a hazardous substance and must be handled with extreme care in a well-ventilated fume hood.[5] It is classified as a flammable liquid and is toxic if swallowed or inhaled.[4] It also causes skin irritation and may cause respiratory irritation.[4]

Table 3: Hazard and Safety Information

Hazard Category	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid, Category 2	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2]
Acute Toxicity	Acute Toxicity 3 (Oral, Inhalation)	P261: Avoid breathing mist/vapors/spray. P270: Do not eat, drink or smoke when using this product. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.
Skin Corrosion/Irritation	Skin Irritation, Category 2	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Environmental Hazard	Hazardous to the aquatic environment, chronic, Category 3	P273: Avoid release to the environment.

Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat, must be worn when handling **pyruvonitrile**. A respirator with a suitable filter may be necessary for procedures that could generate vapors.

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat and sources of ignition.[2] Recommended storage is at 2-8°C.[1]

Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.



Conclusion

Pyruvonitrile is a valuable chemical intermediate with well-defined physical and chemical properties. Its high reactivity as an electrophile makes it a useful tool in organic synthesis. While the broader class of nitrile-containing compounds has significant importance in medicinal chemistry, the specific biological roles of **pyruvonitrile** remain an area for future investigation. The information provided in this guide serves as a foundational resource for its safe handling and application in a research and development setting.

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